

# An In-depth Technical Guide to 4-Fluorophenylacetic Acid

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## Compound of Interest

Compound Name: 4-Fluorophenylacetic acid

Cat. No.: B049661

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluorophenylacetic acid**, a key chemical intermediate. The document details its chemical and physical properties, primary applications, synthesis protocols, analytical methods, and safety information, tailored for professionals in research and drug development.

## Core Chemical Identity

**4-Fluorophenylacetic acid**, also known as 2-(4-fluorophenyl)acetic acid, is an aromatic carboxylic acid.<sup>[1]</sup> The presence of a fluorine atom on the phenyl ring significantly influences the molecule's electronic properties, enhancing the pharmacological and biological activity of its derivatives.<sup>[1][2][3][4]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	<b>405-50-5</b> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO <sub>2</sub> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	154.14 g/mol <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
IUPAC Name	2-(4-fluorophenyl)acetic acid <a href="#">[7]</a> <a href="#">[9]</a>
Synonyms	4-Fluorobenzeneacetic acid, p- Fluorophenylacetic acid <a href="#">[5]</a> <a href="#">[9]</a>
InChI Key	MGKPFALCNDRSQD-UHFFFAOYSA-N <a href="#">[6]</a> <a href="#">[7]</a>

| SMILES | OC(=O)Cc1ccc(F)cc1[\[6\]](#)[\[7\]](#) |

## Physicochemical Properties

**4-Fluorophenylacetic acid** is a white to off-white crystalline solid at room temperature.[\[2\]](#)[\[8\]](#) Its physical and chemical characteristics are crucial for its application in synthesis and formulation.

Table 2: Physicochemical Properties

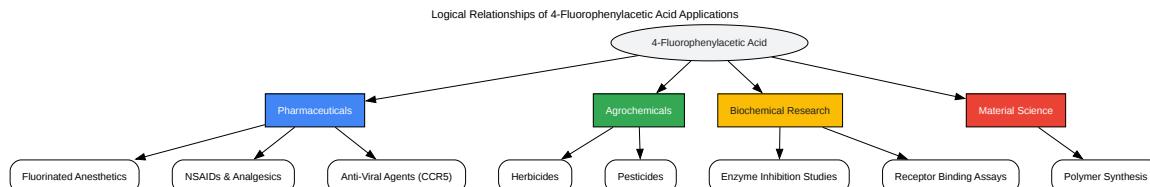
Property	Value
Appearance	<b>White to off-white crystalline powder or crystals</b> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Melting Point	81-83 °C <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	164 °C (at 2.25 torr) <a href="#">[5]</a> <a href="#">[10]</a>
Flash Point	>100 °C <a href="#">[5]</a>
Density	1.27 g/cm <sup>3</sup> <a href="#">[8]</a>
Solubility	Insoluble in water; Soluble in ethanol, methanol, and DMSO <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[11]</a> <a href="#">[12]</a>
pKa	Data not readily available in search results

| LogP | 1.6[9][13] |

## Applications in Research and Development

**4-Fluorophenylacetic acid** is a versatile building block primarily used as an intermediate in the synthesis of more complex molecules across various industries.[1][2]

- Pharmaceuticals: It is a crucial precursor in the synthesis of a range of pharmaceuticals.[1][2][4] Its most notable applications include the production of fluorinated anesthetics, non-steroidal anti-inflammatory drugs (NSAIDs), and analgesics.[1][2][7][8] The fluorine substitution often improves the metabolic stability and bioavailability of the final drug product.[2][3] It is also used in the development of anti-viral agents, specifically as a building block for antagonists of the human CCR5 receptor, a key target in anti-HIV-1 therapy.[2]
- Agrochemicals: In agricultural chemistry, this compound serves as an intermediate for creating herbicides, fungicides, and pesticides, contributing to crop protection.[1][4][8]
- Biochemical Research: Researchers utilize **4-fluorophenylacetic acid** in studies involving enzyme inhibition and receptor binding to elucidate drug mechanisms of action.[1][4][8]
- Material Science: It finds use in the synthesis of polymers and other materials to enhance properties like thermal stability.[1]



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### *Applications of 4-Fluorophenylacetic Acid.*

## Experimental Protocols

Detailed methodologies are critical for the successful application of **4-Fluorophenylacetic acid** in synthesis. Below are summaries of cited experimental protocols.

A cited patent outlines a method for preparing **4-Fluorophenylacetic acid** starting from 4-fluoroaniline.[14] This multi-step process involves a diazotization-addition reaction followed by hydrolysis.

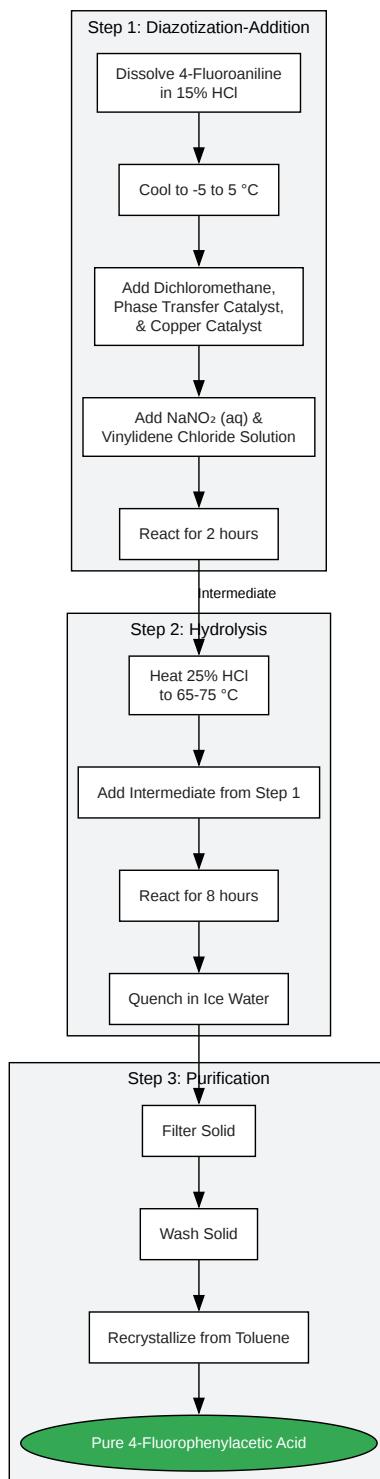
#### Methodology:

- **Diazotization-Addition:**
  - Dissolve 250g of 4-fluoroaniline in 800g of 15% HCl with heating and stirring until the solution is clear.
  - Cool the mixture to a temperature range of -5 to 5 °C.

- Add 400g of dichloromethane, 20g of tetramethylammonium chloride, and 20g of copper chloride.
- Slowly add a solution of 210g of sodium nitrite in water, maintaining the temperature.
- Concurrently, add a dichloromethane solution containing 250g of vinylidene chloride.
- Allow the insulation reaction to proceed for 2 hours.
- After completion, quench any excess nitrous acid. The intermediate product formed is 1-(2,2,2-trichloroethyl)-4-fluorobenzene.

- Hydrolysis:
  - In a three-necked flask under a nitrogen atmosphere, add 400g of 25% hydrochloric acid.
  - Heat the acid to 65-75 °C.
  - Add 300g of the intermediate, 1-(2,2,2-trichloroethyl)-4-fluorobenzene, and 50g of dichloroethane dropwise.
  - Maintain the reaction temperature for 8 hours.
  - Upon completion, cool the system and quench by adding the mixture to ice water.
- Purification:
  - Filter the resulting solid product.
  - Wash the solid.
  - Perform recrystallization from toluene to yield pure **4-Fluorophenylacetic acid** (reported yield: 175.6g, >99% purity by HPLC).[14]

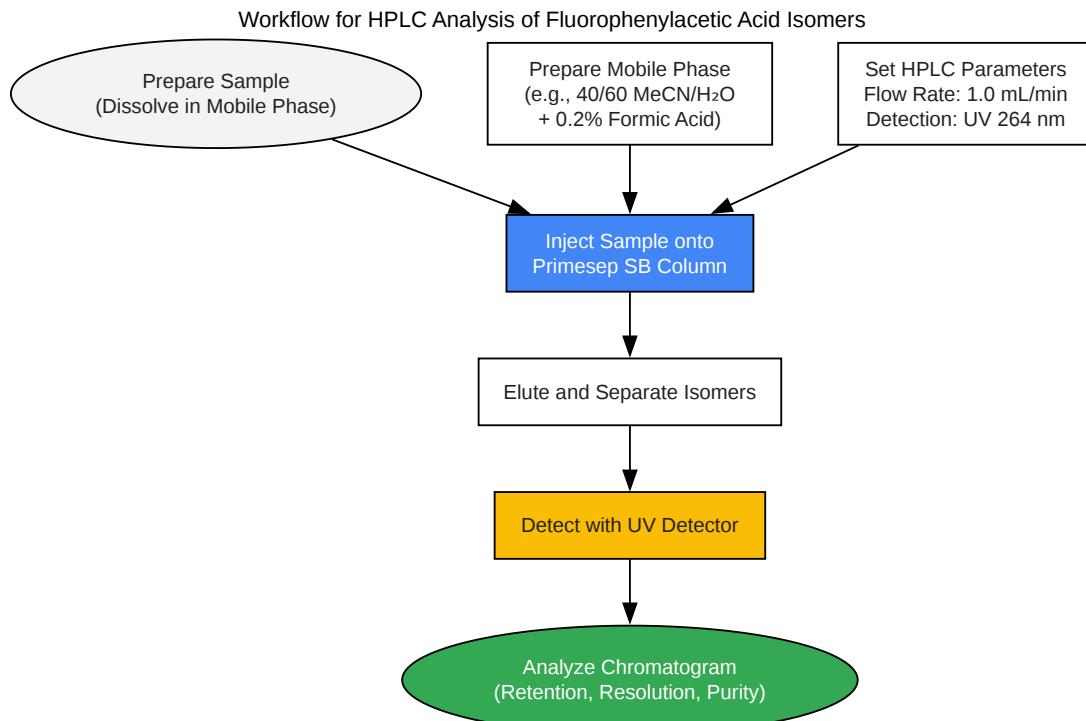
## Workflow for Synthesis of 4-Fluorophenylacetic Acid

[Click to download full resolution via product page](#)*Synthesis Workflow Diagram.*

An HPLC method has been described for the separation of fluorophenylacetic acid isomers, which is essential for quality control and purity assessment.[13]

Methodology:

- Column: Primesep SB reverse-phase column (4.6 x 250 mm, 5  $\mu$ m, 100  $\text{\AA}$ ).
- Mobile Phase: A mixture of acetonitrile (MeCN) and water. Two conditions are provided:
  - Condition 1: 40/60% MeCN/H<sub>2</sub>O with 0.2% Formic Acid buffer.
  - Condition 2: 60/40% MeCN/H<sub>2</sub>O with 2.0% Acetic Acid buffer.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 264 nm.
- Outcome: This method allows for the retention, separation, and precise resolution of **4-fluorophenylacetic acid** from its 2- and 3-fluoro isomers. The method is also compatible with Mass Spectrometry (MS).[13]



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*HPLC Analysis Workflow.*

## Safety and Handling

**4-Fluorophenylacetic acid** is classified as an irritant.[9][15] Proper safety precautions are mandatory when handling this compound.

- Hazard Statements:

- Causes skin irritation.[9][15]
- Causes serious eye irritation.[9][15]
- May cause respiratory irritation.[12][15]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear approved safety goggles or a face shield.[5][10]
  - Skin Protection: Handle with impervious gloves. Wear protective clothing to prevent skin contact.[5][10]
  - Respiratory Protection: Not typically required where ventilation is adequate. If dust is generated, use a NIOSH-approved N95 dust mask.[5]
- First Aid Measures:
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[5][15]
  - Skin Contact: Immediately wash off with soap and plenty of water.[5][15]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5][15]
  - Ingestion: Rinse mouth with water. Do not induce vomiting.[5][10]
- Storage: Store in a well-ventilated place. Keep the container tightly closed in a cool, dry place.[12][15] It is incompatible with strong oxidizing agents.[12][15]

This guide is intended for informational purposes for qualified professionals and is based on the provided search results. Always consult a comprehensive Safety Data Sheet (SDS) before handling any chemical and perform a thorough risk assessment.

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